

Personal protective equipment for handling gamma-Octalactone

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Compound of Interest

Compound Name: *gamma-Octalactone*

Cat. No.: *B087194*

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Essential Safety and Handling Guide for gamma-Octalactone

This guide provides immediate safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **gamma-Octalactone**. The following procedures are designed to ensure a safe laboratory environment.

1. Hazard Identification and Personal Protective Equipment (PPE)

Gamma-Octalactone is a combustible liquid that may cause skin and serious eye irritation.^[1] It may also cause respiratory irritation.^[1] Ingestion may be harmful.^{[1][2]} Therefore, adherence to proper PPE protocols is mandatory.

PPE Category	Specific Requirements	Rationale
Eye and Face Protection	Wear tight-fitting safety glasses or goggles.[3] A face shield is also recommended.[2]	To protect against splashes and eye contact which can cause serious irritation.[1]
Hand Protection	Wear chemical-resistant, impervious gloves.[3]	To prevent skin contact which can lead to irritation.[1][3]
Body Protection	Wear protective clothing.[3]	To minimize the risk of skin contact.
Respiratory Protection	Use in a well-ventilated area or under a fume hood.[1] If ventilation is inadequate, wear respiratory protection.[4]	To avoid inhalation of fumes which may cause respiratory irritation.[1]

2. First Aid Measures

Immediate and appropriate first aid is crucial in the event of exposure.

Exposure Route	First Aid Protocol
In case of eye contact	Immediately rinse cautiously with water for several minutes.[1] Remove contact lenses if present and easy to do so. Continue rinsing.[1] If eye irritation persists, get medical advice or attention.[1]
In case of skin contact	Wash with plenty of water.[3] If skin irritation occurs, get medical advice/attention.[3] Take off contaminated clothing and wash it before reuse.[3]
If inhaled	Remove the victim to fresh air and keep at rest in a position comfortable for breathing.[1] Get medical advice or attention if you feel unwell.[1]
If swallowed	Rinse mouth.[1] Call a POISON CENTER or physician if you feel unwell.[1] Do not induce vomiting.[2]

3. Handling and Storage

Proper handling and storage are essential to prevent accidents and maintain the chemical's stability.

- Handling: Wash hands thoroughly after handling.[1][3] Use in a well-ventilated area or under a fume hood.[1] Avoid breathing dust or fumes.[1] Keep away from food, drink, and animal feeding stuffs.[3]
- Storage: Keep the container tightly closed.[1] Store in a cool, dry, well-ventilated area away from incompatible substances such as strong oxidizing agents, strong bases, and strong reducing agents.[1]

4. Accidental Release Measures

In the event of a spill, follow these steps to ensure safety and proper cleanup.

- Personal Precautions: Wear appropriate personal protective equipment as described in Section 1.[\[5\]](#) Avoid breathing vapors.[\[2\]](#)
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.[\[2\]](#)
- Methods for Cleaning Up: For small spills, wipe up with absorbent material (e.g., cloth, fleece) and clean the surface thoroughly.[\[2\]](#) For large spills, contain the spill with sand or other inert absorbent material and place it in a sealed container for disposal.[\[1\]](#)[\[2\]](#)

5. Disposal Plan

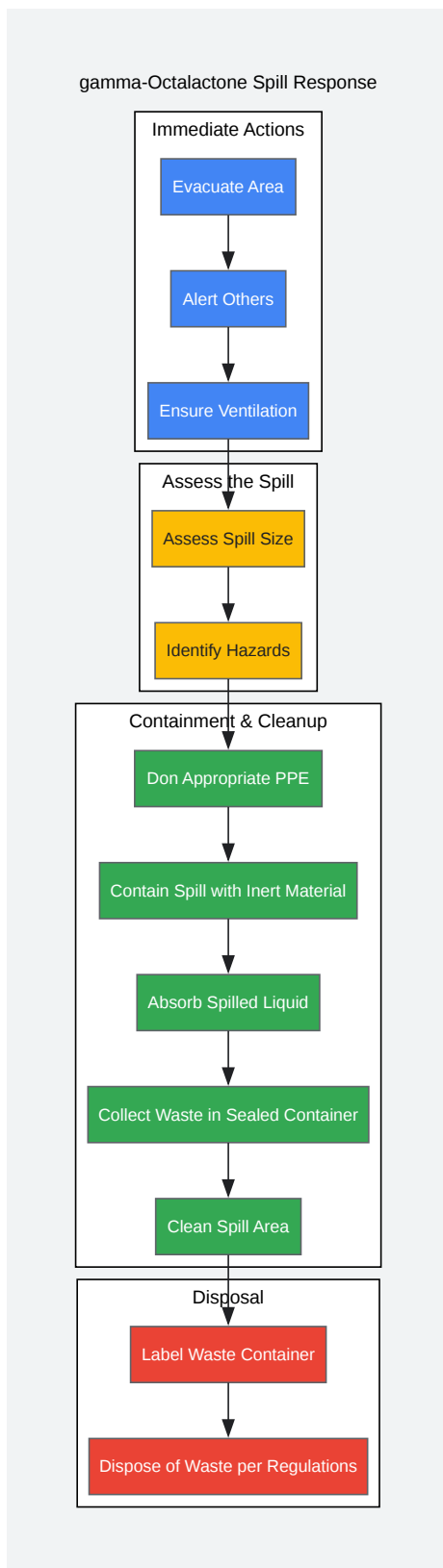
Dispose of **gamma-Octalactone** and its containers in accordance with all applicable federal, state, and local regulations.[\[1\]](#) Do not allow it to enter into surface water or drains.[\[4\]](#)

Contaminated packaging should be handled in the same way as the substance itself.[\[4\]](#)

Quantitative Data

Property	Value	Source
CAS Number	104-50-7	[3]
Molecular Formula	C8H14O2	[1]
Molecular Weight	142.2 g/mol	[1]
Appearance	Colorless viscous liquid	[1]
Odor	Coconut-like	[1]
Boiling Point	234 °C	[1]
Flash Point	110 °C (Closed cup)	[1]
Specific Gravity	0.97	[1]
Vapor Pressure	0.07 mmHg	[1]
Oral LD50 (Rat)	4400 mg/kg	[1]
Dermal LD50 (Rabbit)	> 5000 mg/kg	[1]

Procedural Workflow for Spill Response



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Caption: Workflow for handling a **gamma-Octalactone** spill.

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